

# Application Notes: Laboratory-Scale Synthesis of Acetylsalicylic Acid (Aspirin)

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## Compound of Interest

Compound Name: *Aspirin*

Cat. No.: *B1665792*

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Introduction Acetylsalicylic acid, commonly known as **aspirin**, is a widely used medication for pain relief, fever reduction, and as an anti-inflammatory agent. Its synthesis is a classic example of an esterification reaction and is a fundamental experiment in organic chemistry. The protocol involves the acetylation of salicylic acid using acetic anhydride with an acid catalyst. This document provides a detailed protocol for the synthesis, purification, and characterization of **aspirin** suitable for a laboratory research setting.

## Quantitative Data Summary

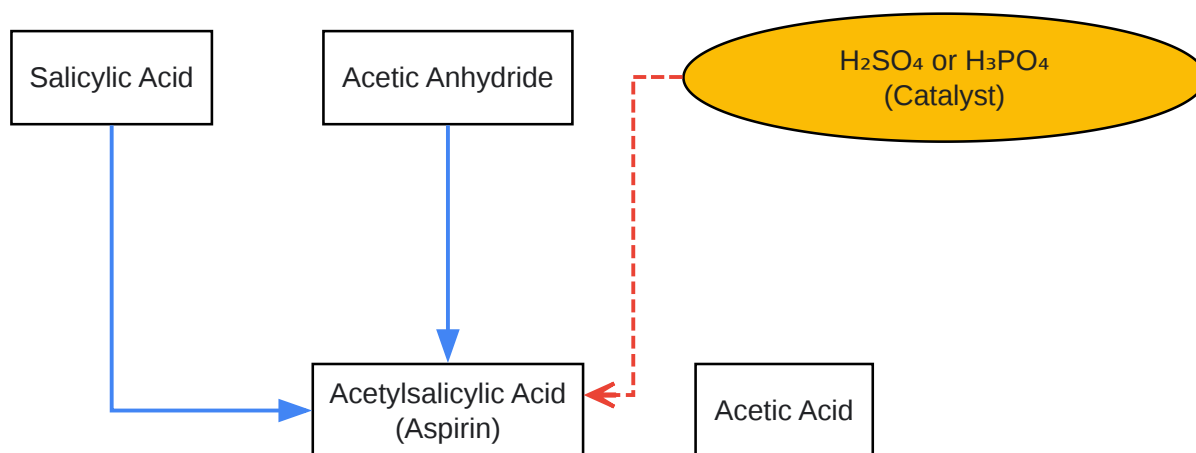
The following table summarizes typical quantities and conditions for the synthesis of **aspirin**. The exact amounts can be scaled as needed, but the molar ratios should be maintained for optimal yield. Salicylic acid is the limiting reagent in this procedure.<sup>[1]</sup>

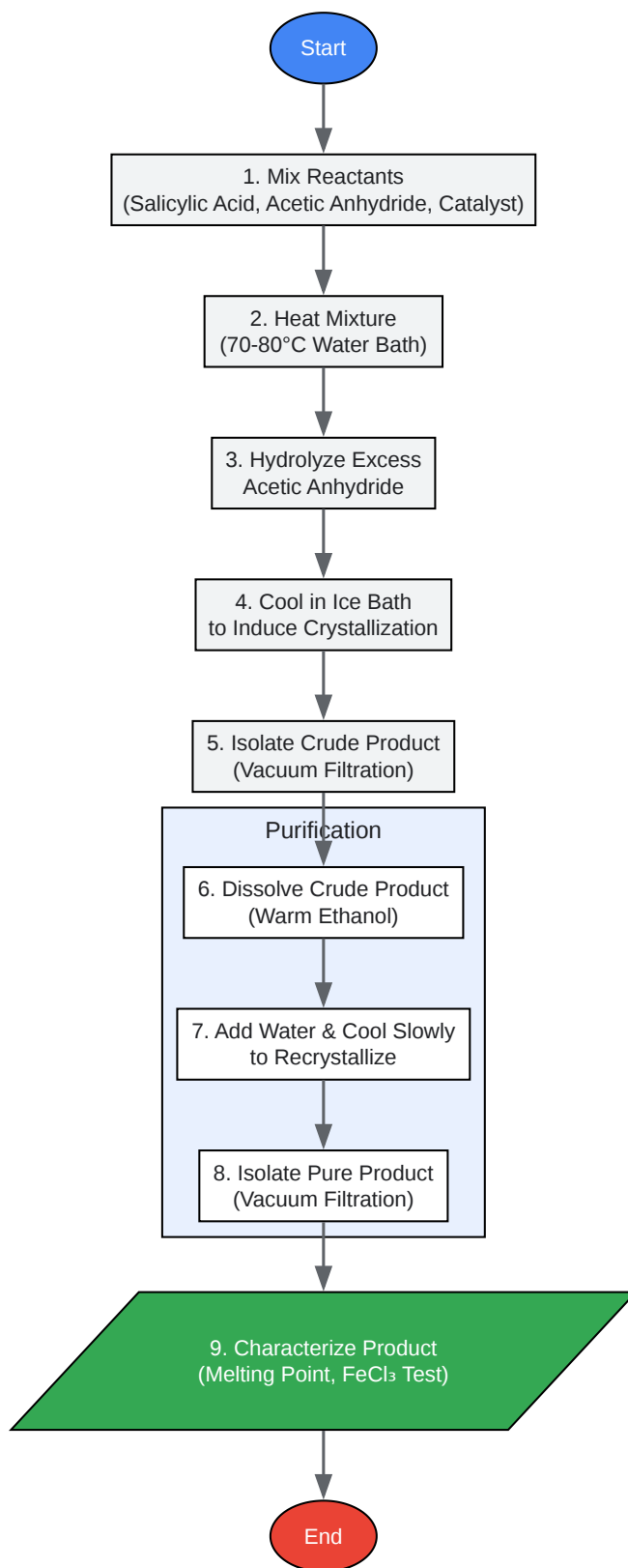
Parameter	Value	Notes
Reactants		
Salicylic Acid	2.0 - 5.0 g	The limiting reagent.[1][2]
Acetic Anhydride	4.0 - 7.0 mL	Used in excess to drive the reaction.[1][3]
Catalyst		
Conc. Sulfuric Acid (H <sub>2</sub> SO <sub>4</sub> ) or 85% Phosphoric Acid (H <sub>3</sub> PO <sub>4</sub> )	5 - 10 drops	Acts as a proton source to catalyze the reaction.[2][3][4]
Reaction Conditions		
Temperature	70 - 100 °C	A hot water bath is typically used for gentle heating.[3][5]
Time	10 - 15 minutes	Duration of heating after reactants dissolve.[1][2]
Purification		
Recrystallization Solvent	Ethanol / Water	A common solvent pair for purifying the crude product.[5][6]
Characterization		
Expected Melting Point	135 - 136 °C	A sharp melting point in this range indicates high purity.[2][7]
Theoretical Yield	Varies	Calculated based on the initial mass of salicylic acid.
Percent Yield (Typical)	> 80%	Dependent on technique and successful recrystallization.

## Chemical Reaction Pathway

The synthesis of **aspirin** is an esterification reaction where the hydroxyl group of salicylic acid reacts with acetic anhydride to form an ester, acetylsalicylic acid, and a byproduct, acetic acid.

[4]





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